Mass spectrometry fragmentation patterns of 7-(methoxymethyl)indoline

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Compound of Interest

Compound Name:	*7-(methoxymethyl)-2,3-dihydro-1H-indole*
Cat. No.:	*B13300725*

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Structural Elucidation of 7-(Methoxymethyl)indoline: A Comparative Guide to GC-EI-MS and LC-ESI-MS/MS Platforms

As a Senior Application Scientist, selecting the appropriate mass spectrometry (MS) platform for structural elucidation is rarely a binary choice; it is an exercise in complementary data synthesis. 7-(Methoxymethyl)indoline (CAS: 1250569-97-1)[1], a critical pharmacophore and synthetic intermediate, presents unique analytical challenges. The molecule features a saturated 2,3-dihydroindole core that is highly susceptible to oxidative aromatization[2], coupled with a labile methoxymethyl ether at the 7-position.

This guide objectively compares the performance of Gas Chromatography-Electron Ionization-Mass Spectrometry (GC-EI-MS) and Liquid Chromatography-Electrospray Ionization-Tandem Mass Spectrometry (LC-ESI-MS/MS) for analyzing this compound. By understanding the causality behind the fragmentation pathways, researchers can establish robust, self-validating analytical workflows.

Causality in Platform Selection

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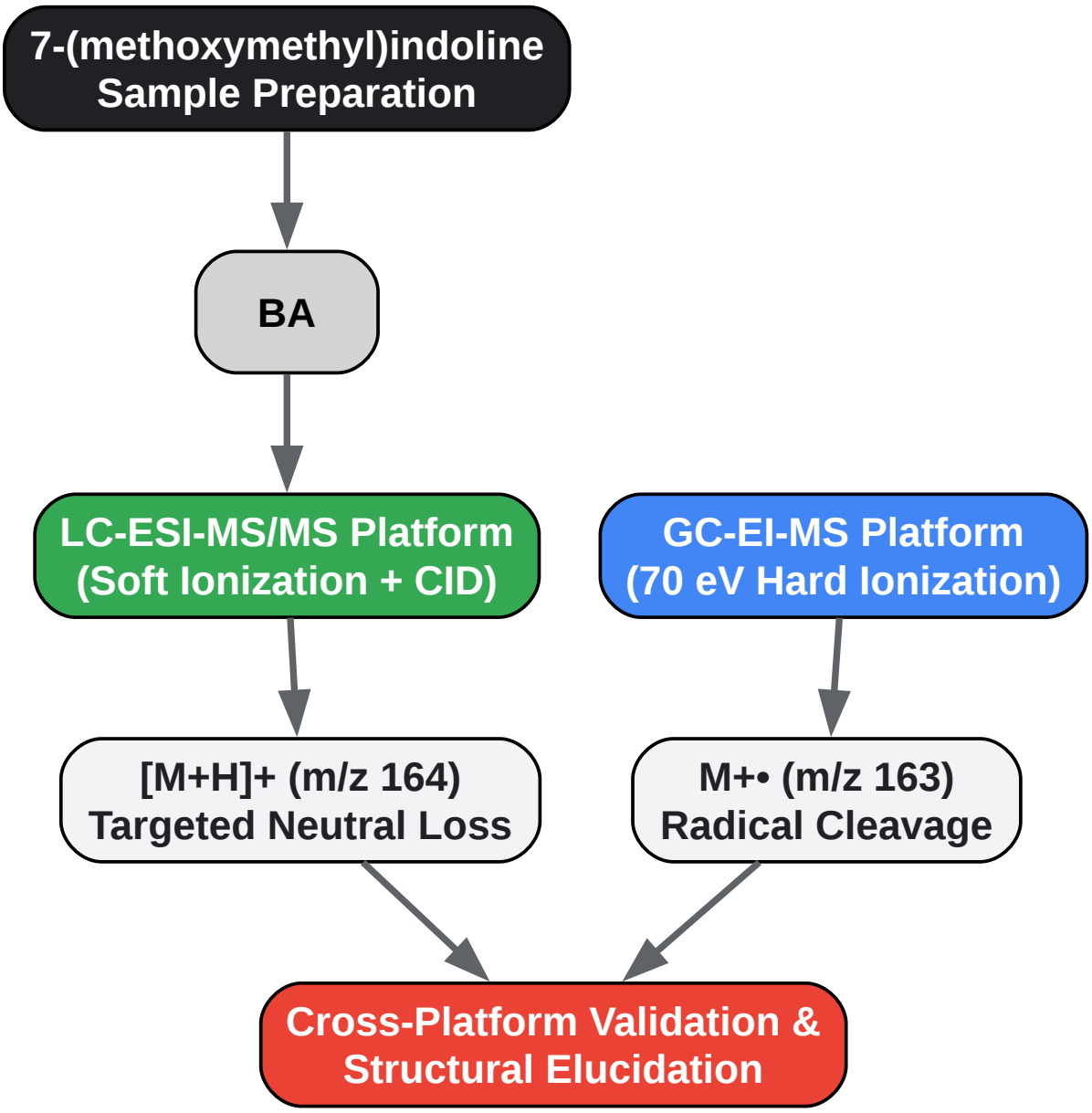
The structural features of 7-(methoxymethyl)indoline dictate its behavior in the gas phase. The choice of ionization technique fundamentally alters the observed fragmentation:

- GC-EI-MS (Hard Ionization): At a standard 70 eV, electron ionization strips an electron to form a radical cation (M+•) at m/z 163. The high internal energy drives rapid, thermodynamically stable radical eliminations (e.g.,

  -cleavage). This platform is chosen for its highly reproducible, library-matchable fragmentation patterns[3]. However, the lability of the methoxymethyl group often results in a weak molecular ion peak.

- LC-ESI-MS/MS (Soft Ionization): Electrospray ionization, facilitated by acidic mobile phases, selectively protonates the basic indoline nitrogen (pKa ~2.8) to yield an intact, even-electron precursor ion [M+H]+ at m/z 164. Collision-Induced Dissociation (CID) is then applied. We choose this platform because it allows for precisely controlled energy ramping, revealing targeted neutral losses (like the loss of methanol) driven by specific structural proximity effects (ortho-effects)[4].

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Comparative analytical workflow for 7-(methoxymethyl)indoline.

Self-Validating Experimental Protocols

To ensure data integrity, every protocol must be a self-validating system. The following methodologies incorporate mandatory internal checks.

Protocol A: GC-EI-MS Workflow

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- System Tune (Validation Step): Infuse Perfluorotributylamine (PFTBA). Verify that the ratios of m/z 69, 219, and 502 meet manufacturer specifications to confirm mass axis calibration and electron multiplier health.
- Blank Verification: Inject 1 µL of pure extraction solvent (e.g., LC-MS grade Hexane) to establish a baseline and confirm the absence of column carryover.
- Sample Injection: Inject 1 µL of 7-(methoxymethyl)indoline (10 µg/mL) using a split ratio of 10:1. Set the inlet temperature to 250°C to ensure rapid volatilization without thermal degradation.
- Chromatographic Separation: Use a non-polar HP-5MS column (30 m × 0.25 mm × 0.25 µm). Hold the oven at 80°C for 1 min, then ramp at 15°C/min to 280°C.
- Isotope Pattern Check (Validation Step): Upon detecting the M+• (m/z 163), calculate the M+1/M+ ratio. For

  , the theoretical

  contribution is approximately 11%. An experimental match validates the empirical formula.

Protocol B: LC-ESI-MS/MS Workflow

- Mass Calibration & SST (Validation Step): Infuse a standard tuning mix (e.g., Agilent ESI-L) to calibrate the mass axis to < 5 ppm error. Inject a System Suitability Test (SST) standard (e.g., Reserpine) to verify ESI desolvation efficiency and retention time stability.
- Chromatographic Separation: Inject 2 µL of sample onto a C18 column (50 mm × 2.1 mm, 1.8 µm). Use a mobile phase of (A) 0.1% Formic Acid in Water and (B) 0.1% Formic Acid in Acetonitrile. Causality: Formic acid acts as a proton donor, ensuring >99% of the indoline population is ionized as [M+H]+.
- Gradient Elution: Run a linear gradient from 5% B to 95% B over 5 minutes to sweep the column.
- CID Optimization: Isolate m/z 164 in Q1 (0.7 Da window). Use Argon as the collision gas in Q2. Causality: Argon provides superior momentum transfer for low-mass precursor ions

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compared to Nitrogen. Ramp the Collision Energy (CE) from 10 to 40 eV to capture both low-energy and high-energy fragmentation pathways.

Mechanistic Pathway Analysis

Understanding the specific fragmentation mechanisms allows us to differentiate 7-(methoxymethyl)indoline from its isomers (e.g., 4-methoxymethylindoline or ethoxy-derivatives).

GC-EI-MS Fragmentation Mechanics

Under 70 eV EI, the molecular ion M+• (m/z 163) is generated. The primary fragmentation is the homolytic

-cleavage of the methoxymethyl group, resulting in the expulsion of a methoxy radical (•

, 31 Da) to form an abundant m/z 132 ion[3]. Alternatively, a hydrogen rearrangement from the saturated indoline ring can lead to the neutral loss of methanol (

, 32 Da), yielding m/z 131[5]. Subsequent breakdown of the indoline core involves the loss of HCN (27 Da), a classic hallmark of indole/indoline architectures[6].

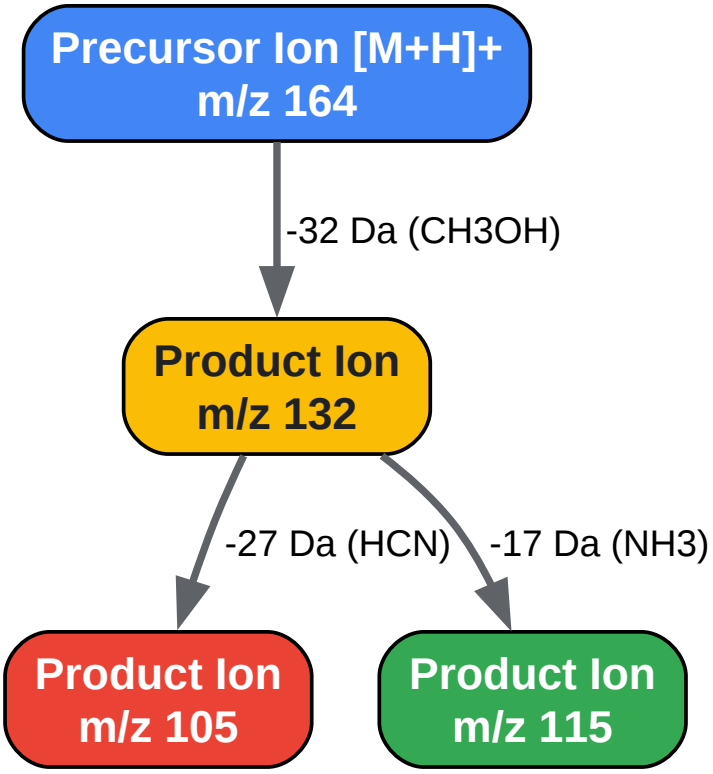
LC-ESI-MS/MS (CID) Fragmentation Mechanics

In positive ESI, the proton resides on the indoline nitrogen. Because the methoxymethyl group is at the 7-position (adjacent to the nitrogen), a strong ortho-effect (or peri-like proximity effect) occurs[4].

- Neutral Loss of Methanol: The proton is transferred from the nitrogen to the methoxy oxygen via a cyclic transition state. This triggers the kinetically favored elimination of neutral methanol (32 Da), generating a highly stable aza-benzyl cation at m/z 132[4][5].
- Ring Contraction/Opening: As collision energy increases, the m/z 132 intermediate undergoes ring opening. The expulsion of HCN (27 Da) yields a product ion at m/z 105[6], while the loss of ammonia (

  , 17 Da) yields m/z 115.

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ESI-CID fragmentation pathway of protonated 7-(methoxymethyl)indoline.

Quantitative Data Comparison

The table below summarizes the contrasting performance and data output of the two platforms. LC-ESI-MS/MS provides a much clearer view of the intact molecule, while GC-EI-MS excels in providing a complex fingerprint for structural sub-unit confirmation.

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Analytical Platform	Precursor Ion (m/z)	Major Product Ions (m/z)	Key Neutral / Radical Losses	Relative Abundance / Performance Notes
GC-EI-MS (70 eV)	163 (M+•)	132, 131, 105, 77	-31 Da (•)-32 Da ( )-27 Da (HCN)	m/z 132 (Base Peak, 100%)m/z 163 (Weak, <15%)Excellent for identifying the ether side-chain.
LC-ESI-MS/MS (CID)	164 ([M+H]+)	132, 115, 105	-32 Da ( )-17 Da ( )-27 Da (HCN)	m/z 164 (Strong, >80% at low CE)m/z 132 (Base Peak at 20 eV)Ideal for intact mass confirmation and targeted MRM.

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